

# Adjusting AJS1669 dosage for different mouse strains

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## Compound of Interest

Compound Name: AJS1669 free acid

Cat. No.: B10830295

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## Technical Support Center: AJS1669

Welcome to the technical support center for AJS1669. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing AJS1669 in their preclinical studies. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimentation, with a focus on dosage adjustments for different mouse strains.

## Frequently Asked Questions (FAQs)

Q1: What is AJS1669 and what is its mechanism of action?

A1: AJS1669 is a novel, potent, and orally available small-molecule activator of muscle glycogen synthase (GYS1).<sup>[1][2][3]</sup> GYS1 is a key enzyme responsible for synthesizing glycogen, the primary storage form of glucose in muscle and liver.<sup>[1][2][3]</sup> AJS1669 allosterically activates GYS1, leading to enhanced glycogen synthesis and metabolism.<sup>[1][4]</sup> This action is further potentiated in the presence of glucose-6-phosphate (G6P).<sup>[1][2][3]</sup> By activating GYS1, AJS1669 promotes glucose uptake in skeletal muscle, improves glucose tolerance, and has been shown to reduce body fat mass in diabetic mouse models.<sup>[1][2][3][5][6]</sup>

Q2: What is the known signaling pathway for AJS1669?

A2: AJS1669 directly targets and activates glycogen synthase 1 (GYS1). This enhances the conversion of UDP-glucose to glycogen, effectively increasing glycogen stores in the muscle. This activation is additive with the effect of glucose-6-phosphate (G6P), a natural allosteric activator of GYS1. The increased glycogen metabolism in skeletal muscle contributes to improved glucose homeostasis.

AJS1669 directly activates GYS1, promoting glycogen synthesis.

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Caption: Workflow for determining the optimal dose of AJS1669.

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